

Physical properties of 2-Bromo-4-chlorotoluene

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Compound of Interest

Compound Name: **2-Bromo-4-chlorotoluene**

Cat. No.: **B1197611**

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An In-depth Technical Guide on the Physical Properties of **2-Bromo-4-chlorotoluene**

This guide provides a comprehensive overview of the core physical properties of **2-Bromo-4-chlorotoluene**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and workflow visualizations.

Compound Identity and Structure

IUPAC Name: 2-bromo-4-chloro-1-methylbenzene CAS Number: 27139-97-5[\[1\]](#)[\[2\]](#) Molecular Formula: C₇H₆BrCl[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Molecular Weight: 205.48 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Synonyms: 4-Chloro-2-bromotoluene[\[5\]](#)

2-Bromo-4-chlorotoluene is an aromatic halogenated compound.[\[2\]](#) Its structure consists of a toluene backbone with a bromine substituent at position 2 and a chlorine substituent at position 4.

Physical and Chemical Properties

The physical properties of **2-Bromo-4-chlorotoluene** are summarized in the table below. These characteristics are fundamental for its handling, application in synthesis, and purification processes.

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid	[2][6]
Density	1.54 g/cm ³	[1]
Boiling Point	81-84 °C at 7 mmHg	[7]
Solubility	Soluble in organic solvents (e.g., ethers, alcohols); sparingly soluble in water.	[8][9]
Storage	Store at 10°C - 25°C, protect from light.	[1]

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for compound identification and purity assessment. Standard organic chemistry laboratory procedures are employed for these measurements.[10][11]

Boiling Point Determination via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For purification and identification, distillation is the standard method.[10]

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Boiling chips

- Thermometer

Procedure:

- Place a small volume of **2-Bromo-4-chlorotoluene** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the simple distillation apparatus, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[\[10\]](#)
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor rises. The temperature will stabilize when the vapor reaches the thermometer bulb; this stable temperature is the boiling point.[\[10\]](#)
- Record the temperature range over which the liquid distills. For a pure compound, this range should be narrow.
- If the boiling point is determined at a pressure other than atmospheric pressure (e.g., under vacuum), the pressure must be recorded alongside the boiling point.

Solubility Assessment

Solubility provides insights into the polarity and intermolecular forces of a compound. The principle of "like dissolves like" is a useful guideline.[\[11\]](#)[\[12\]](#)

Apparatus:

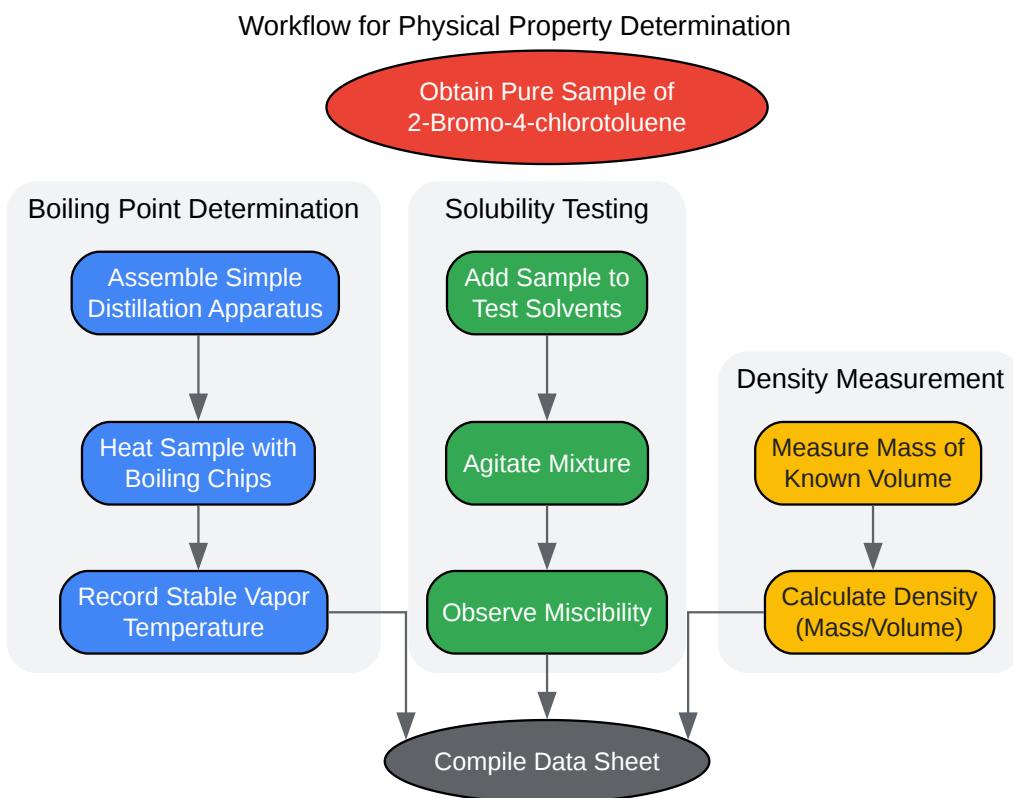
- Small test tubes
- Pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Place approximately 1 mL of a chosen solvent (e.g., water, ethanol, hexane, diethyl ether) into a test tube.
- Add 2-3 drops of **2-Bromo-4-chlorotoluene** to the solvent.
- Gently agitate or vortex the mixture and observe whether the solute dissolves completely.
- If the compound dissolves, it is deemed "soluble" in that solvent. If it forms a separate layer or a persistent suspension, it is "insoluble" or "sparingly soluble."[\[13\]](#)
- Systematically test solubility in a range of polar and non-polar solvents to create a solubility profile. For **2-Bromo-4-chlorotoluene**, it is expected to be soluble in non-polar organic solvents and have low solubility in polar solvents like water.[\[8\]](#)[\[9\]](#)

Workflow Visualizations

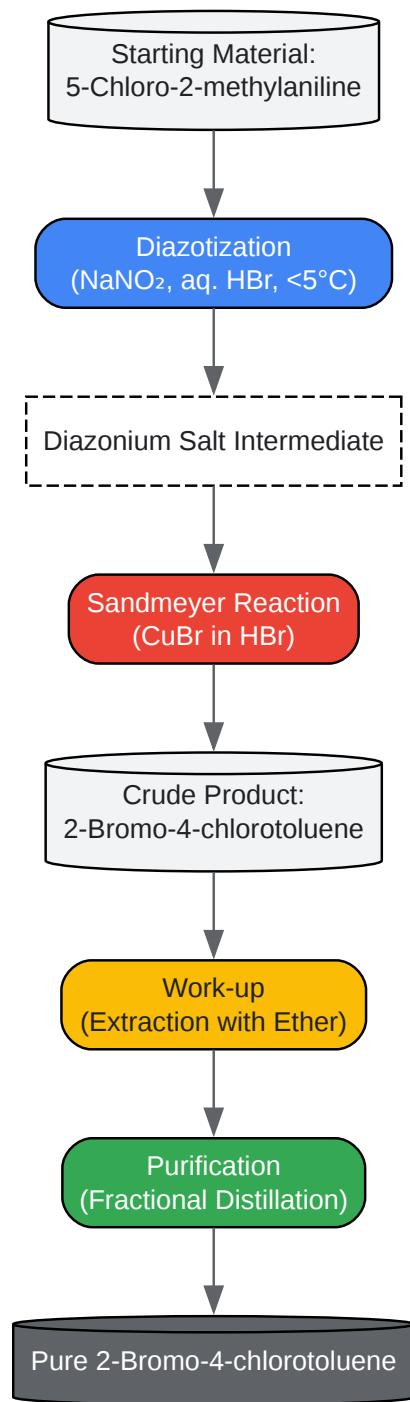
The following diagrams illustrate logical and experimental workflows relevant to **2-Bromo-4-chlorotoluene**.



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Caption: Workflow for determining the physical properties of an organic liquid.

Synthesis of 2-Bromo-4-chlorotoluene via Sandmeyer Reaction

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Caption: A typical synthetic route for **2-Bromo-4-chlorotoluene**.^[7]

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